

(S)-(-)-2-Methyl-1,4-butanediol: A Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name: (S)-(-)-2-Methyl-1,4-butanediol

CAS No.: 70423-38-0

Cat. No.: B036004

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Section 1: Core Properties and Significance

(S)-(-)-2-Methyl-1,4-butanediol is a chiral diol recognized for its utility as a versatile building block in asymmetric synthesis.^[1] Its structure, which includes a stereocenter at the C2 position and two hydroxyl groups, makes it a valuable synthon for constructing complex, stereochemically defined molecules, particularly active pharmaceutical ingredients (APIs).^[1] In pharmaceutical development, the use of single-enantiomer drugs is often mandated by regulatory bodies like the U.S. Food and Drug Administration (FDA) to maximize therapeutic efficacy and minimize potential adverse effects stemming from the inactive or less active enantiomer.^{[1][2][3]} The bifunctional nature of **(S)-(-)-2-Methyl-1,4-butanediol** provides multiple reaction pathways for chemists to introduce chirality and build molecular complexity.

The fundamental properties of this compound are summarized below.

Property	Value	Source
Molecular Weight	104.15 g/mol	[1]
Molecular Formula	C ₅ H ₁₂ O ₂	[1]
CAS Number	70423-38-0	PubChem CID: 10866273
Appearance	Viscous Liquid	[1]
Density	0.992 g/mL at 20 °C	Sigma-Aldrich
IUPAC Name	(2S)-2-methylbutane-1,4-diol	PubChem CID: 10866273
SMILES	CCO	PubChem CID: 10866273

Section 2: Enantioselective Synthesis from Bio-Derived Precursors

The synthesis of enantiomerically pure **(S)-(-)-2-Methyl-1,4-butanediol** is paramount for its application in the pharmaceutical industry.[1] A robust and increasingly utilized strategy involves the catalytic hydrogenation of itaconic acid, a bio-derived dicarboxylic acid.[4] This approach is favored for its alignment with green chemistry principles, starting from a renewable feedstock.

The causality behind this choice of pathway is twofold: first, itaconic acid provides the correct carbon skeleton, and second, asymmetric hydrogenation techniques can be employed to selectively produce the desired (S)-enantiomer. The reaction proceeds via the reduction of both the carbon-carbon double bond and the two carboxylic acid groups.

Experimental Protocol: Asymmetric Hydrogenation of Itaconic Acid

This protocol describes a representative lab-scale synthesis. The choice of a bimetallic catalyst, such as Ruthenium-Rhenium on a carbon support (Ru-Re/C), is critical as it has been shown to be effective for the hydrogenation of dicarboxylic acids to diols.[1]

Materials:

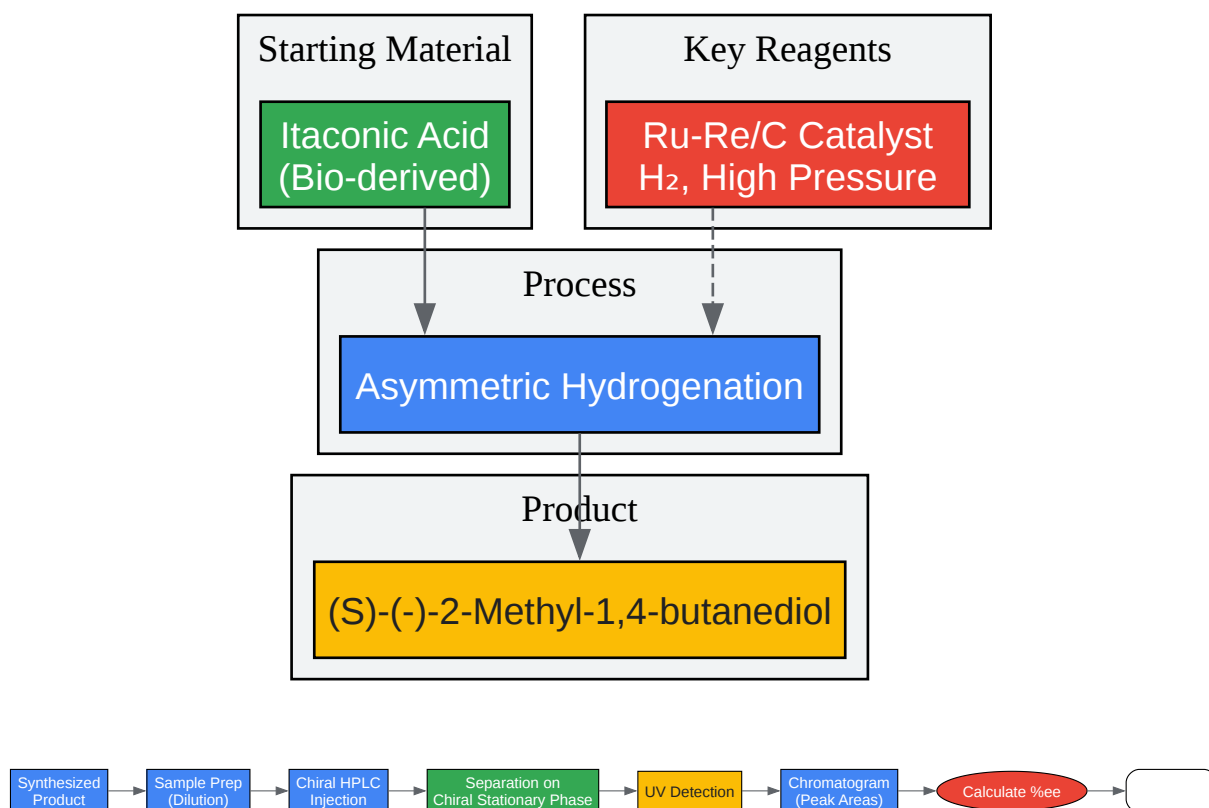
- Itaconic Acid (≥99%)

- Deionized Water
- Hydrogen (UHP Grade)
- 5% Ru-Re/C catalyst
- High-pressure batch reactor with stirrer, gas lines, and temperature/pressure controls

Procedure:

- **Reactor Charging:** Charge the high-pressure reactor with a 10% aqueous solution of itaconic acid and the Ru-Re/C catalyst (catalyst loading of 1-5% w/w relative to itaconic acid).
- **Inerting:** Seal the reactor and purge the system multiple times with nitrogen followed by hydrogen to remove all oxygen.
- **Pressurization & Heating:** Pressurize the reactor with hydrogen to an initial pressure of 40-60 bar. Begin stirring and heat the reactor to 120-160°C. The precise temperature and pressure are critical parameters that must be optimized to maximize yield and selectivity while minimizing side reactions.
- **Reaction Monitoring:** Monitor the reaction progress by observing the hydrogen uptake from the gas reservoir. The reaction is typically complete within 4-8 hours.
- **Cooling & Depressurization:** Once hydrogen uptake ceases, cool the reactor to room temperature and carefully vent the excess hydrogen pressure.
- **Product Isolation:** Open the reactor, and filter the reaction mixture to recover the heterogeneous catalyst. The resulting aqueous solution contains the crude **(S)-(-)-2-Methyl-1,4-butanediol**.
- **Purification:** Concentrate the filtrate using a rotary evaporator to remove water. The crude product, a viscous liquid, can be further purified by vacuum distillation to yield the final high-purity diol.^[1]

Synthesis Workflow Diagram



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Sources

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- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. EP0589314A1 - Process for the preparation of 2-methyl-1,4-butanediol and 3-methyltetrahydrofuran - Google Patents [patents.google.com]
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